

Isodimethoate: A Technical Guide to its Physicochemical Properties and Solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isodimethoate

Cat. No.: B109192

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isodimethoate, a structural isomer of the widely used organophosphate insecticide dimethoate, is a compound of significant interest due to its presence as an impurity in commercial dimethoate formulations and its own intrinsic biological activity.^[1] As a direct anticholinesterase agent, understanding its physicochemical properties and solubility is paramount for assessing its environmental fate, toxicological profile, and potential applications in research and development. This technical guide provides a comprehensive overview of the available data on **isodimethoate**, presented in a clear and accessible format for scientific professionals.

Physicochemical Properties

The physicochemical properties of a compound are fundamental to understanding its behavior in various systems. While extensive data is available for its isomer, dimethoate, specific experimental values for **isodimethoate** are not widely reported in publicly available literature. The following table summarizes the known physicochemical properties of **isodimethoate**.

Property	Value	Source
IUPAC Name	2-[methoxy(methylsulfanyl)phosphoryl]sulfanyl-N-methylacetamide	PubChem
CAS Number	3344-11-4	CymitQuimica[1]
Chemical Formula	C5H12NO3PS2	CymitQuimica[1]
Molecular Weight	229.26 g/mol	CymitQuimica[1]
Physical State	Colourless to off-white solid	CymitQuimica[1]
Melting Point	Data not available	DC Chemicals[2]
Boiling Point	Data not available	DC Chemicals[2]
Density	Data not available	DC Chemicals[2]

Solubility Profile

The solubility of **isodimethoate** in various solvents is a critical parameter for its formulation, environmental transport, and biological uptake. As with other physicochemical properties, specific quantitative solubility data for **isodimethoate** is scarce. The table below provides a qualitative summary based on available information and general characteristics of similar organophosphate compounds.

Solvent	Solubility	Source/Rationale
Water	Data not available, but likely sparingly soluble	General characteristic of organophosphates; its isomer, dimethoate, has a water solubility of 2.5 g/100 mL.
Methanol	Data not available, but likely soluble	Polar protic solvent, generally a good solvent for polar organic molecules.
Ethanol	Data not available, but likely soluble	Polar protic solvent, similar to methanol.
Acetone	Data not available, but likely soluble	Polar aprotic solvent, effective for a wide range of organic compounds.
Dichloromethane	Data not available, but likely soluble	A versatile organic solvent capable of dissolving many organophosphates. [3] [4] [5] [6]
Toluene	Data not available, but likely soluble	Nonpolar aromatic solvent, often used for less polar compounds.

Experimental Protocols

Standardized methodologies are crucial for the accurate determination of physicochemical and biological properties. The following sections outline the general principles of experimental protocols that would be employed to characterize **isodimethoate**.

Determination of Physicochemical Properties

The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) These protocols ensure data consistency and reliability.

- **Melting Point (OECD 102):** The melting point of a solid crystalline substance can be determined by the capillary tube method, where a small amount of the substance is heated

in a capillary tube and the temperature range over which it melts is observed.

- **Boiling Point (OECD 103):** For non-decomposing substances, the boiling point is determined by distillation. For substances that decompose before boiling, a differential scanning calorimeter (DSC) or a thermogravimetric analyzer (TGA) can be used to determine the decomposition temperature.
- **Density (OECD 109):** The density of a solid can be determined using a pycnometer or by displacement in a liquid of known density in which the substance is insoluble.
- **Water Solubility (OECD 105):** The flask method is a common technique where a saturated solution of the substance in water is prepared and the concentration of the dissolved substance is determined analytically, often by chromatography.
- **Solubility in Organic Solvents:** Similar to the determination of water solubility, a saturated solution is prepared in the specific organic solvent, and the concentration is measured using an appropriate analytical method like High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).

Acetylcholinesterase Inhibition Assay

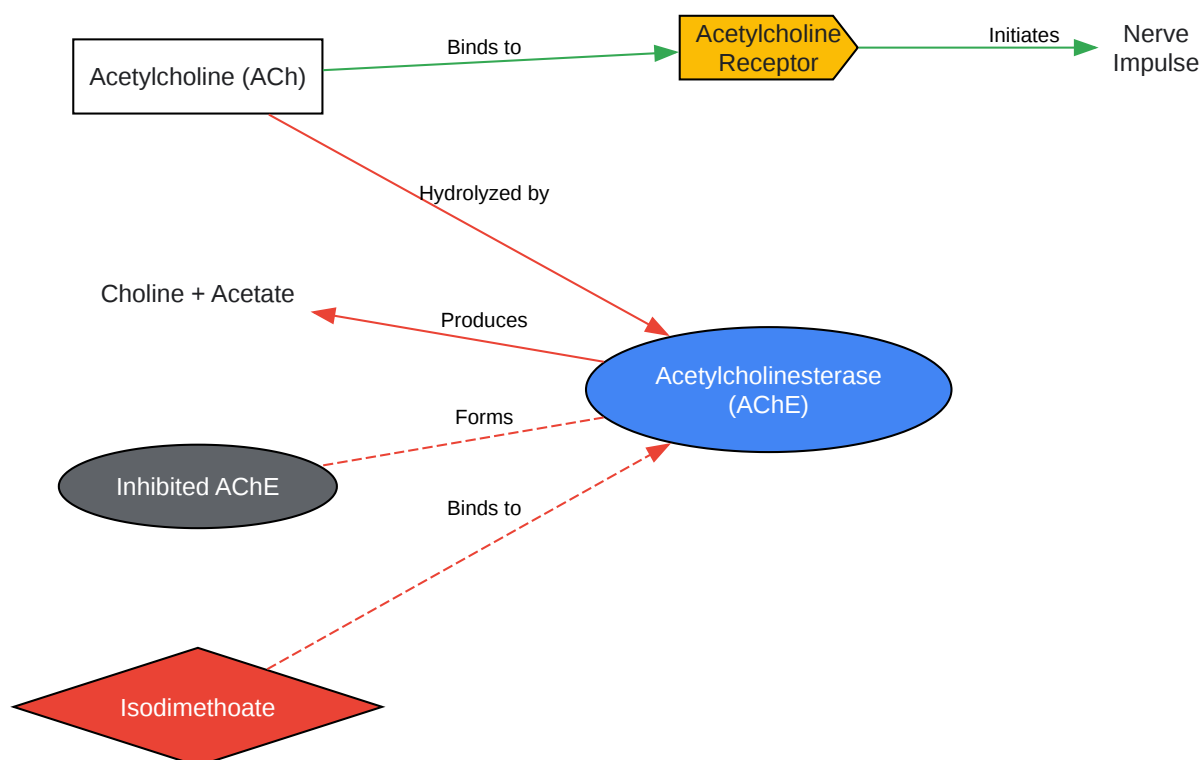
The anticholinesterase activity of **isodimethoate** can be quantified using the Ellman's method, a widely accepted colorimetric assay.^{[12][13][14][15][16]}

- **Principle:** The assay measures the activity of the enzyme acetylcholinesterase (AChE). AChE hydrolyzes the substrate acetylthiocholine (ATCI) to thiocholine. Thiocholine then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB, Ellman's reagent) to produce a yellow-colored anion, 5-thio-2-nitrobenzoate, which can be quantified spectrophotometrically at 412 nm.
- **Procedure:**
 - A reaction mixture is prepared containing a buffer (e.g., phosphate buffer, pH 8.0), DTNB, and the AChE enzyme.
 - **Isodimethoate**, at various concentrations, is added to the reaction mixture and incubated to allow for enzyme inhibition.

- The reaction is initiated by the addition of the substrate, ATCl.
- The change in absorbance over time is measured using a microplate reader.
- The rate of the reaction is proportional to the AChE activity. The percentage of inhibition by **isodimethoate** is calculated by comparing the reaction rate in the presence of the inhibitor to the rate of an uninhibited control.
- The IC₅₀ value (the concentration of inhibitor that causes 50% inhibition of the enzyme activity) can then be determined.

Mechanism of Action: Acetylcholinesterase Inhibition

Isodimethoate functions as a direct inhibitor of acetylcholinesterase (AChE), an essential enzyme in the nervous system. The following diagram illustrates the signaling pathway and the inhibitory action of **isodimethoate**.



[Click to download full resolution via product page](#)

Mechanism of Acetylcholinesterase Inhibition by **Isodimethoate**.

Conclusion

Isodimethoate is a biologically active organophosphate with a clear mechanism of action as an acetylcholinesterase inhibitor. While its fundamental chemical identity is well-established, a significant gap exists in the publicly available, experimentally determined physicochemical data, particularly concerning its melting point, boiling point, density, and solubility in various solvents. The methodologies for determining these properties and its biological activity are well-defined by international standards. Further research to elucidate the specific physicochemical characteristics of **isodimethoate** is crucial for a more complete understanding of its environmental and toxicological profile, which will be of great value to researchers, scientists, and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isodimethoate | CymitQuimica [cymitquimica.com]
- 2. Isodimethoate|3344-11-4|MSDS [dcchemicals.com]
- 3. Dichloromethane - Wikipedia [en.wikipedia.org]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Dichloromethane | CH₂Cl₂ | CID 6344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dichloromethane | I0135 | Solstice Advanced Materials [lab.solstice.com]
- 7. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 8. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 9. oecd.org [oecd.org]
- 10. search.library.northwestern.edu [search.library.northwestern.edu]
- 11. Guidelines for the Testing of Chemicals | OECD [oecd.org]
- 12. benchchem.com [benchchem.com]
- 13. benchchem.com [benchchem.com]
- 14. 3.8.1. Acetylcholinesterase (AChE) Inhibition Assay [bio-protocol.org]
- 15. Acetylcholinesterase Inhibition Assays for High-Throughput Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Isodimethoate: A Technical Guide to its Physicochemical Properties and Solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109192#physicochemical-properties-and-solubility-of-isodimethoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com